

An In-depth Technical Guide to 4-Amino-D,L-benzylsuccinic Acid

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Compound of Interest

Compound Name: 4-Amino-D,L-benzylsuccinic Acid

Cat. No.: B1208777

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This guide provides core technical specifications for **4-Amino-D,L-benzylsuccinic Acid**, a biochemical reagent utilized in life science research. It is a potent competitive inhibitor of carboxypeptidase and serves as a synthetic intermediate in medicinal chemistry.[\[1\]](#)[\[2\]](#)

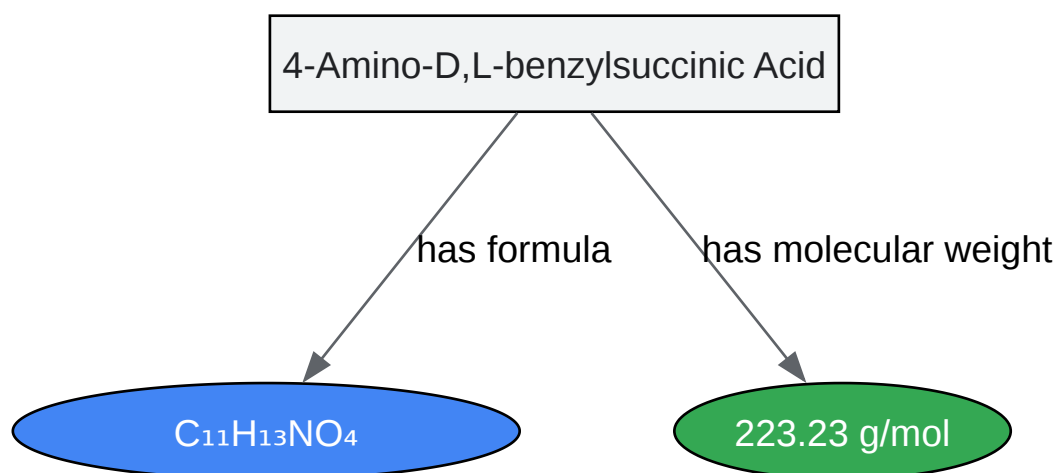
Molecular Properties

The fundamental molecular characteristics of **4-Amino-D,L-benzylsuccinic Acid** are summarized below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO ₄ [1] [3] [4]
Molecular Weight	223.23 g/mol [1] [3] [4]
Alternate Names	2-[(4-Aminophenyl)methyl]butanedioic Acid [1] [3]
CAS Number	75043-31-1 [1] [2] [4]

Logical Relationship Diagram

The following diagram illustrates the direct association between the chemical entity and its primary molecular identifiers.



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Caption: Relationship between **4-Amino-D,L-benzylsuccinic Acid** and its molecular properties.

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